

# Commercial Availability and Sourcing of 2-Acetyl-5-methylpyridine: A Technical Guide

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## Compound of Interest

Compound Name: 2-Acetyl-5-methylpyridine

Cat. No.: B1317126

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For researchers and professionals in drug development, the timely procurement of key chemical intermediates is critical. **2-Acetyl-5-methylpyridine**, a versatile heterocyclic building block, is integral to the synthesis of various pharmaceutical compounds. This guide provides an in-depth overview of its commercial availability, key suppliers, and common synthetic routes.

## Chemical and Physical Properties

**2-Acetyl-5-methylpyridine** is a pale-yellow oil.<sup>[1]</sup> It is primarily used as an intermediate in the synthesis of pharmaceuticals, such as nicotinic acid derivatives, and in the development of agrochemicals like herbicides and insecticides.<sup>[2]</sup> Its chemical structure allows for further modifications, making it a valuable component in the research and development of new organic compounds.<sup>[2]</sup>

Property	Value
CAS Number	36357-38-7
Molecular Formula	C <sub>8</sub> H <sub>9</sub> NO
Molecular Weight	135.17 g/mol
Boiling Point	55-56°C (Oil Pump) <sup>[2]</sup>
Storage Temperature	-20°C <sup>[2]</sup>

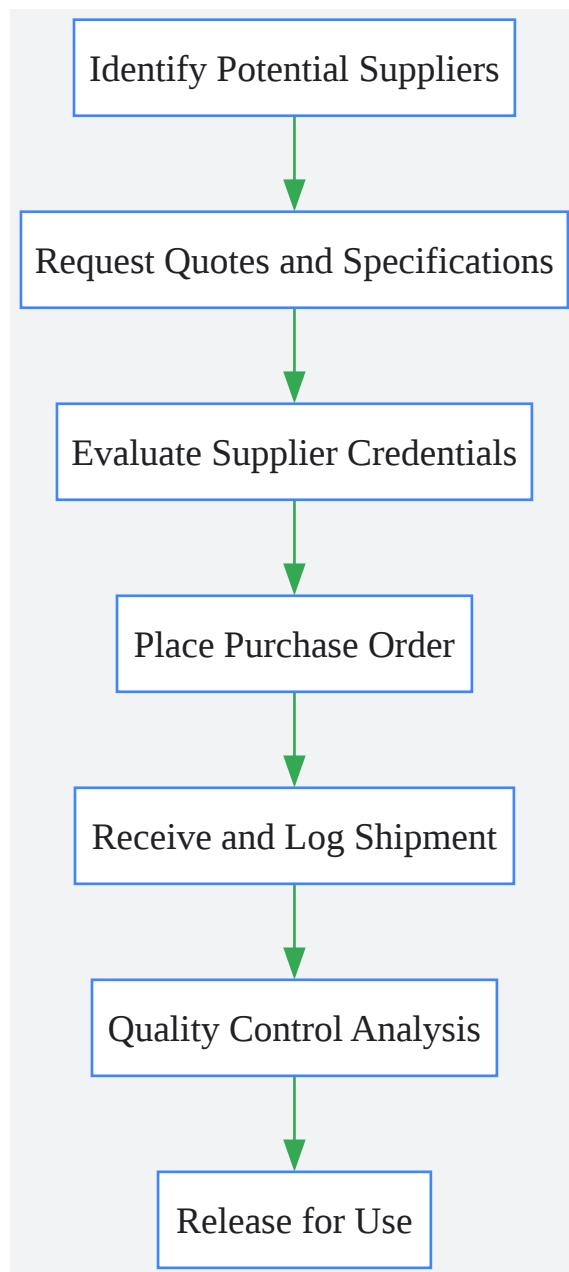
## Commercial Suppliers and Product Specifications

A variety of chemical suppliers offer **2-Acetyl-5-methylpyridine** in different grades and quantities, catering to both research and industrial needs. The following table summarizes the offerings from several key suppliers.

Supplier	Purity	Available Quantities	Notes
Aladdin Scientific	min 97%	1 gram	For professional research and industrial use only.[3]
MySkinRecipes	97%	250mg, 1g	Lead time of 10-20 days.[2]
ChemicalBook	98%, 99%+	g to kg scale	Lists multiple suppliers with varying purities and pricing.[1]
Pipzine Chemicals	High Purity	Bulk and custom orders	Offers factory-direct pricing and technical support.[4]
SciSupplies	97.0%	25g	Provides detailed safety and handling information.[5]
2a biotech	Not specified	Not specified	Lists the compound under their product catalog.[6]

## Procurement Workflow

The process of acquiring **2-Acetyl-5-methylpyridine** for research or development purposes typically follows a standardized workflow, from initial supplier identification to final delivery and quality control.



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Procurement workflow for **2-Acetyl-5-methylpyridine**.

## Experimental Protocols: Synthesis of 2-Acetyl-5-methylpyridine

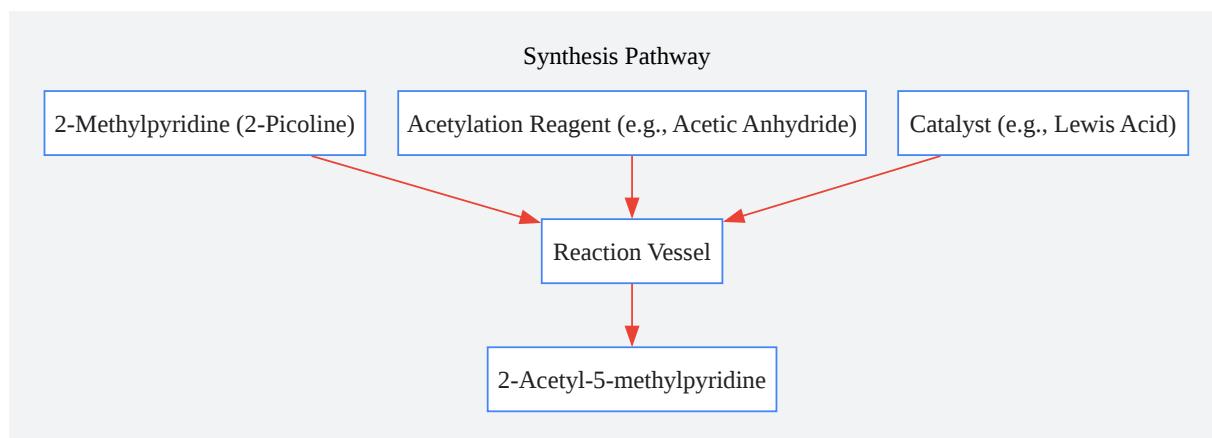
The primary method for synthesizing **2-Acetyl-5-methylpyridine** involves the acetylation of a 2-methylpyridine precursor.[\[4\]](#)

### Method 1: Acetylation of 2-Methylpyridine

This common method utilizes an acetylation reagent, such as acetyl chloride or acetic anhydride, in the presence of a suitable catalyst.

- Starting Material: 2-methylpyridine
- Reagents: Acetyl chloride or acetic anhydride
- Catalyst: A Lewis acid, for instance, anhydrous aluminum trichloride, can be used to increase the reaction rate.[\[4\]](#)

The general procedure involves the reaction of 2-picoline (2-methylpyridine) with lithium, followed by treatment with acetic anhydride to achieve acetylation.[\[1\]](#)



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General synthesis pathway for **2-Acetyl-5-methylpyridine**.

### Method 2: Multi-step Synthesis from Related Pyridine Compounds

An alternative approach involves using other pyridine-containing compounds as starting materials. This multi-step process requires careful control of reaction conditions to achieve the

desired product. The steps may include substitution, oxidation, reduction, and acylation reactions to gradually modify the starting material and introduce the necessary functional groups to yield high-purity **2-Acetyl-5-methylpyridine**.<sup>[4]</sup>

For professionals in drug development and research, understanding the commercial landscape and synthetic accessibility of key intermediates like **2-Acetyl-5-methylpyridine** is crucial for efficient project planning and execution. The information provided in this guide serves as a foundational resource for sourcing and utilizing this important chemical compound.

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## References

- 1. 5-ACETYL-2-METHYLPYRIDINE | 36357-38-7 [chemicalbook.com]
- 2. 5-Acetyl-2-methylpyridine [myskinrecipes.com]
- 3. calpaclab.com [calpaclab.com]
- 4. 5-Acetyl-2-methylpyridine Supplier & Manufacturer China | Properties, Uses, Safety Data | High Purity Product for Research & Industry [pipzine-chem.com]
- 5. 5-Acetyl-2-methylpyridine, 97.0%, 25g [scisupplies.eu]
- 6. 2abiotech.net [2abiotech.net]
- To cite this document: BenchChem. [Commercial Availability and Sourcing of 2-Acetyl-5-methylpyridine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1317126#commercial-availability-and-suppliers-of-2-acetyl-5-methylpyridine>

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